

# Calcium alpha-ketoglutarate compatibility with other compounds

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## Compound Focus: Calcium alpha-ketoglutarate Monohydrate

CAS No.: 402726-78-7

Cat. No.: S3465738

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## Chemical & Metabolic Compatibility

Ca-AKG has broad roles in metabolism and cellular signaling. The table below summarizes key compatibility and interaction points.

Aspect	Compatibility & Interaction Notes	Supporting Evidence / Mechanisms
<b>General Safety</b>	Considered safe; no significant adverse effects at doses up to <b>4.5 g/day for 3 years</b> or <b>6 g/day for 6 months</b> in human studies [1] [2]. Minor gastrointestinal issues (nausea, diarrhea) reported [2].	
<b>Drug Interactions</b>	<b>Theoretical interaction with blood pressure medications</b> ; may cause an unsafe drop in blood pressure [2].	Potential vasodilatory or lipid-lowering effects [3].
<b>Supplement Interactions</b>	<b>High doses of magnesium supplements</b> not recommended [2].	Mouse study suggested combined toxicity for colon cancer cells [2].

| **Key Metabolic Pathways** | Involved in mTOR signaling, epigenetic regulation, and nitrogen metabolism [4] [3] [5]. | • **mTOR Pathway**: AKG can inhibit ATP synthase, indirectly influencing mTOR activity (see pathway diagram) [4] [6]. • **Epigenetics**: Serves as a co-substrate for TET DNA demethylases [7]. • **Nitrogen Metabolism**: Acts as a nitrogen scavenger in the urea cycle [3]. | | **Synergistic Potential** | Preclinical evidence for combining with bone repair materials to enhance osteogenesis [8]. | In a calcium phosphate cement composite, Ca-AKG improved the osteogenic microenvironment by **reducing oxidative stress and inflammation** via the PI3K/AKT pathway [8]. |

## Experimental Protocols & Dosage

For reliable and reproducible results, consider these research-grade dosing and administration guidelines.

Model System	Recommended Dosage & Form	Administration Protocol	Key Experimental Outcomes
Humans (Clinical Trial)	1 g/day of sustained-release Ca-AKG [7].	Oral administration for <b>6 months</b> with a 3-month follow-up [7].	Primary outcome: Change in DNA methylation age. Secondary: Inflammatory markers, muscle strength, aerobic capacity [7].
Mice (Aging Study)	2% (w/w) Ca-AKG in diet [5].	Dietary supplementation starting at middle-age (approx. 18 months).	Extended healthspan and lifespan, reduced frailty, lower systemic inflammation [5].
In Vitro / Cell Culture	Varies; use cell-permeable esters (e.g., dimethyl-AKG) for higher bioavailability [9].	Dose-ranging studies required. Typical concentrations in literature range from $\mu\text{M}$ to mM.	Modulated mTOR signaling, promoted osteogenic differentiation, reduced oxidative stress [4] [8].

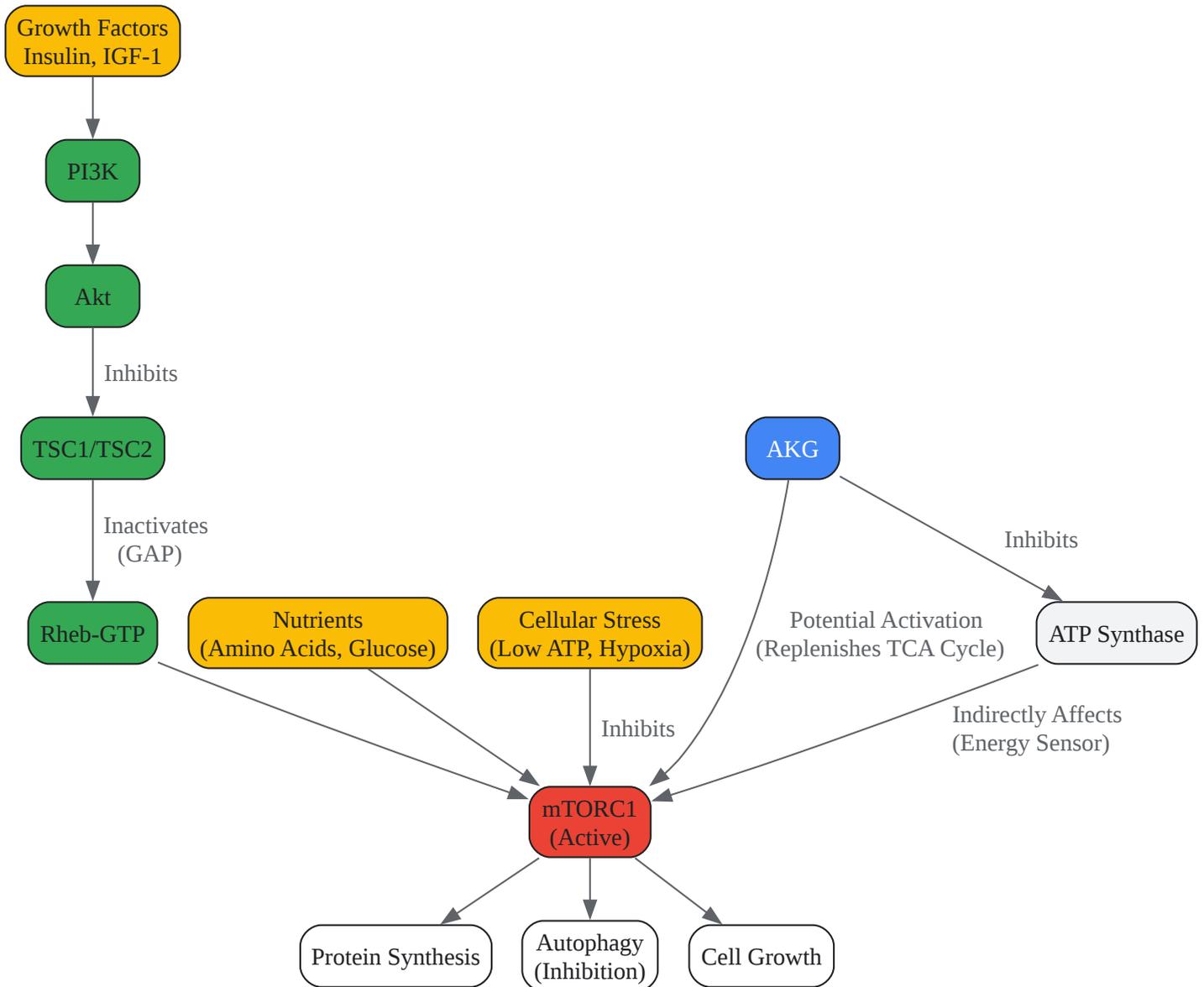
## Troubleshooting & Warnings

- **Pregnancy and Lactation**: Insufficient data exists on Ca-AKG safety in these populations; **avoid use** [1].

- **Pre-existing Medical Conditions:** Individuals with serious medical conditions should consult a physician before use [1] [2].
- **Compound Quality:** Use Ca-AKG from GMP-certified facilities with third-party purity verification (e.g., SGS). Pure Ca-AKG is white to off-white powder [2].

## AKG-mTOR Signaling Pathway

This pathway is crucial for understanding Ca-AKG's role in cellular metabolism and its potential therapeutic applications, particularly in neurodegeneration [4] [6].



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